

Application of Carbocisteine-d3 in Drug Metabolism and Pharmacokinetic (DMPK) Studies

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Compound of Interest

Compound Name: Carbocisteine-d3

Cat. No.: B15557447

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Introduction

Carbocisteine-d3 is a deuterium-labeled version of Carbocisteine, a mucolytic agent used to manage respiratory disorders characterized by excessive mucus. In the realm of drug metabolism and pharmacokinetic (DMPK) studies, isotopically labeled compounds like **Carbocisteine-d3** are invaluable tools. They serve as ideal internal standards for quantitative bioanalysis, particularly in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays. The stable isotope label ensures that **Carbocisteine-d3** has identical chemical and physical properties to the unlabeled drug, yet is distinguishable by its mass. This allows for accurate and precise quantification of carbocisteine in complex biological matrices such as plasma and urine, which is crucial for elucidating its absorption, distribution, metabolism, and excretion (ADME) profile.

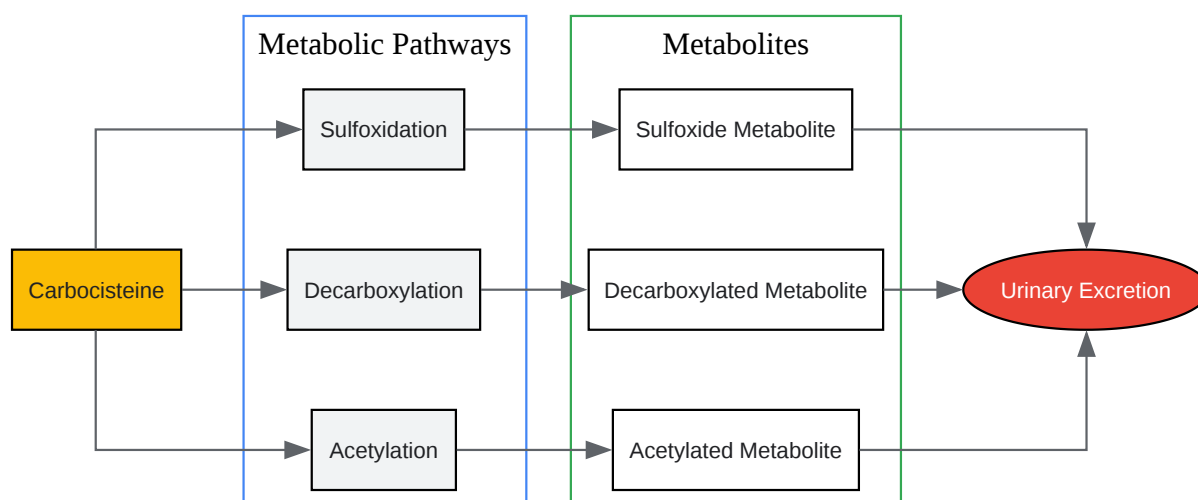
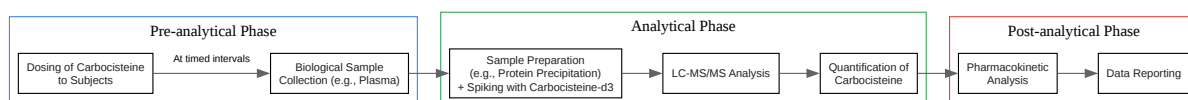
Application Notes

The primary application of **Carbocisteine-d3** in DMPK studies is as an internal standard (IS) for the quantitative determination of carbocisteine in biological samples. The use of a stable isotope-labeled IS is the gold standard in bioanalytical method development, as it compensates for variability in sample preparation and matrix effects during analysis.

Key Advantages of Using **Carbocisteine-d3** as an Internal Standard:

- **Improved Accuracy and Precision:** Co-elution of the analyte and the deuterated internal standard in chromatography ensures that any variations during sample processing and injection are accounted for, leading to more reliable data.
- **Mitigation of Matrix Effects:** Biological samples can contain endogenous components that may suppress or enhance the ionization of the analyte in the mass spectrometer. Since **Carbocisteine-d3** has the same physicochemical properties as carbocisteine, it experiences similar matrix effects, allowing for accurate correction.
- **Enhanced Method Robustness:** The use of a stable isotope-labeled internal standard makes the analytical method less susceptible to minor variations in experimental conditions.

A typical DMPK study involving **Carbocisteine-d3** would follow a workflow from sample collection to data analysis to determine key pharmacokinetic parameters.



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